

Essential Safety and Operational Guide for Handling Benzene-1,3,5-tricarbonitrile

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Compound of Interest

Compound Name: Benzene-1,3,5-tricarbonitrile

Cat. No.: B079428

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Benzene-1,3,5-tricarbonitrile**. The following procedures are designed to ensure a safe laboratory environment.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₃ N ₃	[1][2][3]
Molecular Weight	153.14 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	[3]
Melting Point	261-263 °C	[4]
Boiling Point	256.2 ± 20.0 °C at 760 mmHg	[4]
Purity	≥97%	[2][4]
Storage Temperature	Room temperature	[2][4]

Hazard Identification and Personal Protective Equipment (PPE)

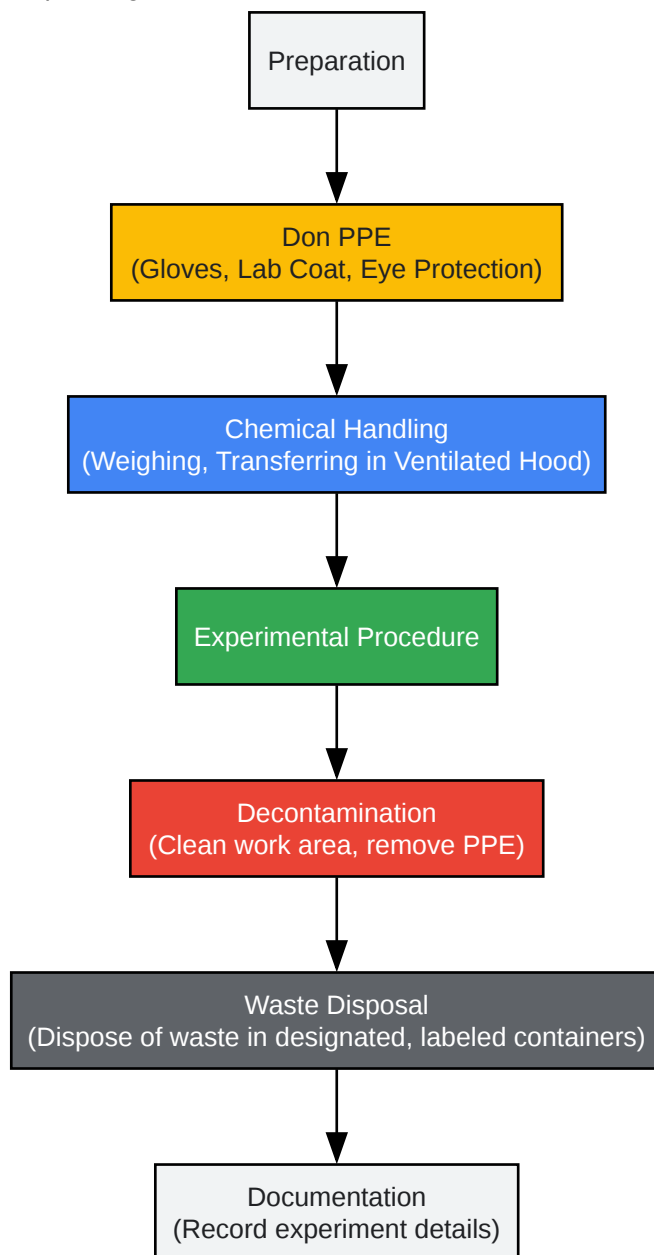
Benzene-1,3,5-tricarbonitrile is a hazardous substance that is toxic if swallowed, in contact with skin, or inhaled, and causes skin and eye irritation.^{[1][4]} Strict adherence to safety protocols is mandatory.

Hazard	GHS Classification	Recommended Personal Protective Equipment
Acute Toxicity (Oral)	Danger	Wear protective gloves, protective clothing, eye protection, and face protection. ^{[5][6]}
Acute Toxicity (Dermal)	Danger	Wear protective gloves and clothing that cannot be permeated or degraded by the substance. ^{[6][7]}
Acute Toxicity (Inhalation)	Danger	Use only outdoors or in a well-ventilated area. ^[8] If ventilation is inadequate, wear a NIOSH/MSHA approved respirator with an appropriate filter. ^{[5][9]}
Skin Corrosion/Irritation	Warning	Wear protective gloves. Preventive skin protection like barrier creams is recommended. ^[5]
Serious Eye Damage/Irritation	Warning	Wear eye and face protection, such as safety glasses with side-shields or goggles. ^{[5][9]}

Standard Operating Procedure for Handling

This workflow outlines the essential steps for safely handling **Benzene-1,3,5-tricarbonitrile** in a laboratory setting.

Standard Operating Procedure for Benzene-1,3,5-tricarbonitrile Handling



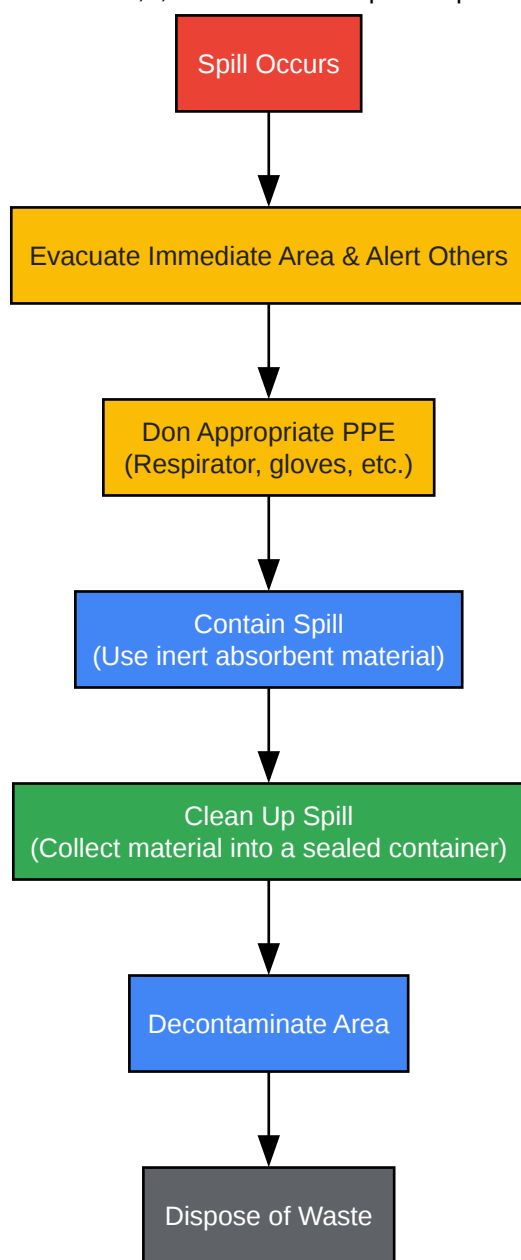
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Caption: Workflow for routine handling of **Benzene-1,3,5-tricarbonitrile**.

Emergency Procedures: Chemical Spill

Immediate and appropriate response to a spill is critical to prevent exposure and contamination.

Benzene-1,3,5-tricarbonitrile Spill Response



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Caption: Step-by-step response plan for a **Benzene-1,3,5-tricarbonitrile** spill.

Detailed Protocols

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[6][8] If breathing is irregular or stops, provide artificial respiration.[5] Seek immediate medical attention.[6]
Skin Contact	Immediately take off all contaminated clothing.[6] Wash the skin with plenty of soap and water.[6] Seek immediate medical attention.[6]
Eye Contact	Rinse cautiously with water for several minutes.[6][8] Remove contact lenses if present and easy to do.[6][8] Continue rinsing for at least 10 minutes.[5] Seek immediate medical attention.[6]
Ingestion	Rinse mouth with water (only if the person is conscious).[5] Do NOT induce vomiting.[5][6] Seek immediate medical attention.[6]

Storage and Disposal

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[5][8]
- Store locked up.[6][8]
- Keep away from food, drink, and animal feed.[5]
- Store in the original container.[6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6][8]
- Do not empty into drains.[5][9]
- Contaminated packaging should be handled in the same way as the substance itself.[5]
Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[9]

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References

- 1. Benzene-1,3,5-tricarbonitrile | C₉H₃N₃ | CID 82587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. CAS 10365-94-3: benzene-1,3,5-tricarbonitrile | CymitQuimica [cymitquimica.com]
- 4. Benzene-1,3,5-tricarbonitrile | 10365-94-3 [sigmaaldrich.com]
- 5. chemos.de [chemos.de]
- 6. tcichemicals.com [tcichemicals.com]
- 7. nj.gov [nj.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
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